

# RH 795 Dye Technical Support Center

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## Compound of Interest

Compound Name: RH 795

Cat. No.: B12409352

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and troubleshooting of **RH 795** dye for optimal performance in voltage-sensing experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **RH 795** and what are its primary applications?

**RH 795** is a fast-response, potentiometric styryl dye used for functional imaging of neuronal activity.<sup>[1]</sup> It is designed to detect changes in membrane potential, making it a valuable tool for monitoring the electrical activity of neurons and other excitable cells.

Q2: What are the recommended storage conditions for **RH 795** dye?

To ensure the longevity and performance of **RH 795**, it is crucial to adhere to the following storage guidelines:

Condition	Recommendation	Rationale
Temperature	Store at -20°C.[1]	Minimizes thermal degradation of the dye.
Light	Protect from light.[1]	RH 795 is photosensitive and can degrade upon exposure to light.
Form	Store as a solid (lyophilized powder) until ready for use.	Maximizes long-term stability.
In Solution	Prepare solutions fresh for each experiment. If short-term storage is necessary, store aliquots at -20°C for no more than a few weeks, protected from light. Avoid repeated freeze-thaw cycles.	The dye is less stable in solution due to potential hydrolysis and interactions with the solvent.

Q3: What is the stability of **RH 795** in solution?

**RH 795** is soluble in water.[1] However, like many fluorescent dyes, its stability in aqueous solutions is limited. For optimal results, it is strongly recommended to prepare fresh solutions for each experiment. If a stock solution must be prepared in advance, it should be stored in small, single-use aliquots at -20°C and protected from light to minimize degradation.

Q4: How photostable is **RH 795**?

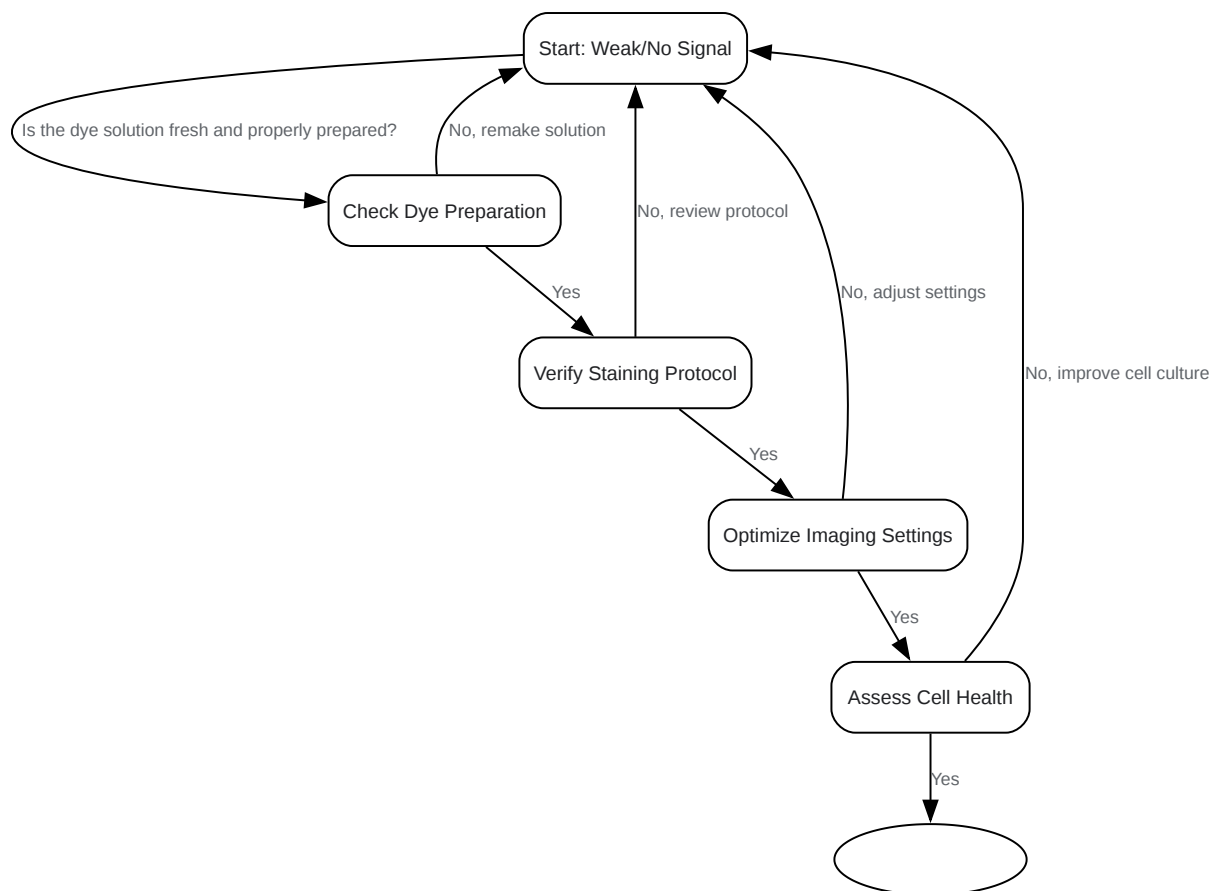
**RH 795** is considered to have relatively good photostability, particularly for long-term imaging experiments. One study found that **RH 795** exhibits weaker and slower phototoxic effects, as well as slower bleaching, compared to the voltage-sensitive dye Di-4-ANEPPS.[2] This makes **RH 795** a more suitable candidate for experiments requiring prolonged or repeated imaging.[2][3]

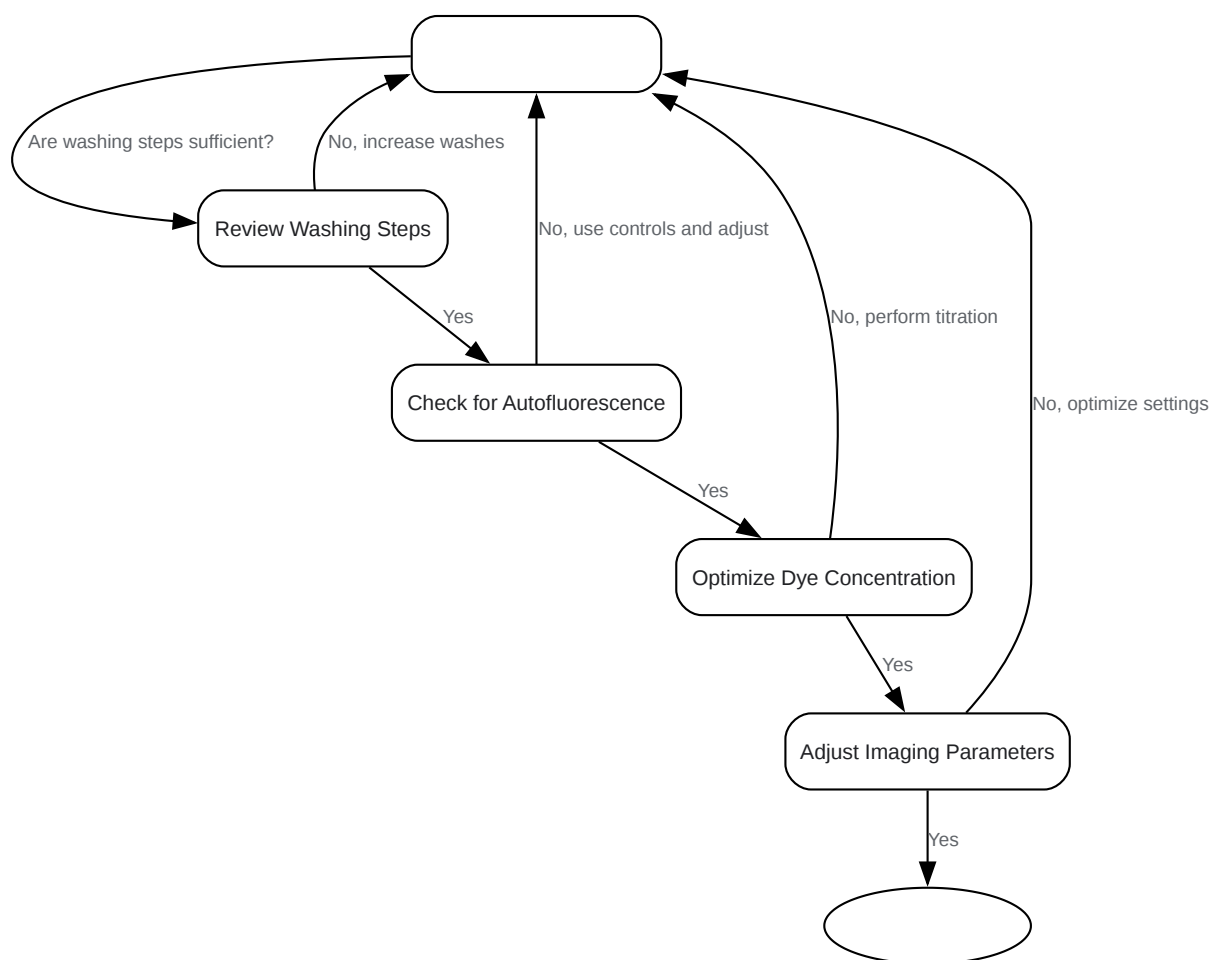
## Troubleshooting Guides

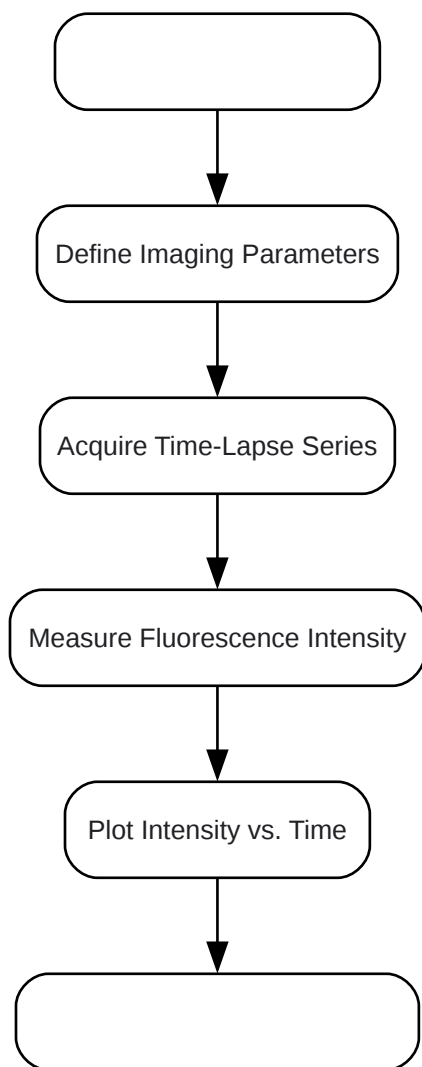
This section addresses common issues encountered during experiments with **RH 795** dye.

## Issue 1: Weak or No Fluorescence Signal

A faint or absent signal can be frustrating. The following workflow can help diagnose the cause.







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## References

- 1. biotium.com [biotium.com]
- 2. Comparison of two voltage-sensitive dyes and their suitability for long-term imaging of neuronal activity - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Current Practice in Using Voltage Imaging to Record Fast Neuronal Activity: Successful Examples from Invertebrate to Mammalian Studies - PMC [pmc.ncbi.nlm.nih.gov]
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